Application Notes and Protocols for Keliximab Administration in Preclinical Research

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Compound of Interest		
Compound Name:	*Keliximab*	
Cat. No.:	*B1169729*	*Get Quote*

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the administration of **keliximab**, a chimeric anti-CD4 monoclonal antibody, in preclinical research settings. The methodologies outlined below are based on findings from preclinical safety and efficacy studies, primarily conducted in human CD4 transgenic mice.

Introduction to **Keliximab**

Keliximab is a recombinant chimeric monoclonal antibody that specifically targets the human CD4 antigen, a surface glycoprotein expressed on T-helper lymphocytes.[1][2] By binding to CD4, **keliximab** modulates T-cell function, leading to a reduction in CD4+ T-cell counts and down-modulation of the CD4 receptor.[3][4] This immunomodulatory activity has positioned **keliximab** as a candidate for the treatment of various inflammatory and autoimmune diseases, including asthma and rheumatoid arthritis.[1][2] Due to its high specificity for human and chimpanzee CD4, preclinical in vivo studies have necessitated the use of specialized animal models, such as human CD4 transgenic (HuCD4/Tg) mice.[5][6][7]

Mechanism of Action: CD4+ T-Cell Activation Inhibition

Keliximab exerts its therapeutic effect by interfering with the activation of CD4+ T-helper cells. This process is initiated when the T-cell receptor (TCR) and the CD4 co-receptor on a T-helper

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cell recognize an antigen presented by an antigen-presenting cell (APC) via the Major Histocompatibility Complex (MHC) class II molecule. This interaction, along with co-stimulatory signals, triggers a downstream signaling cascade that leads to T-cell activation, proliferation, and cytokine release. **Keliximab**, by binding to CD4, is thought to disrupt this interaction and subsequent signaling.

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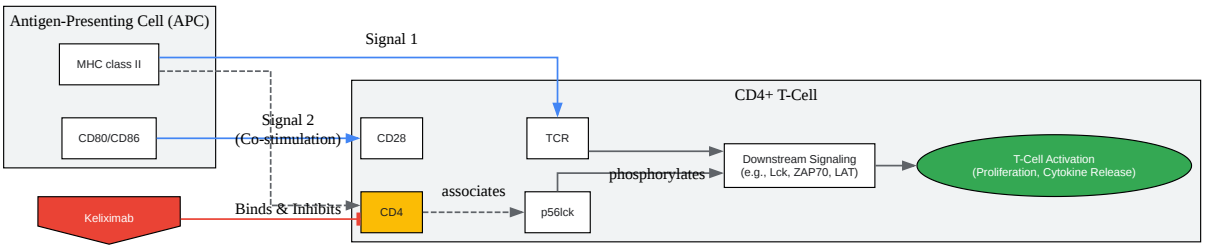

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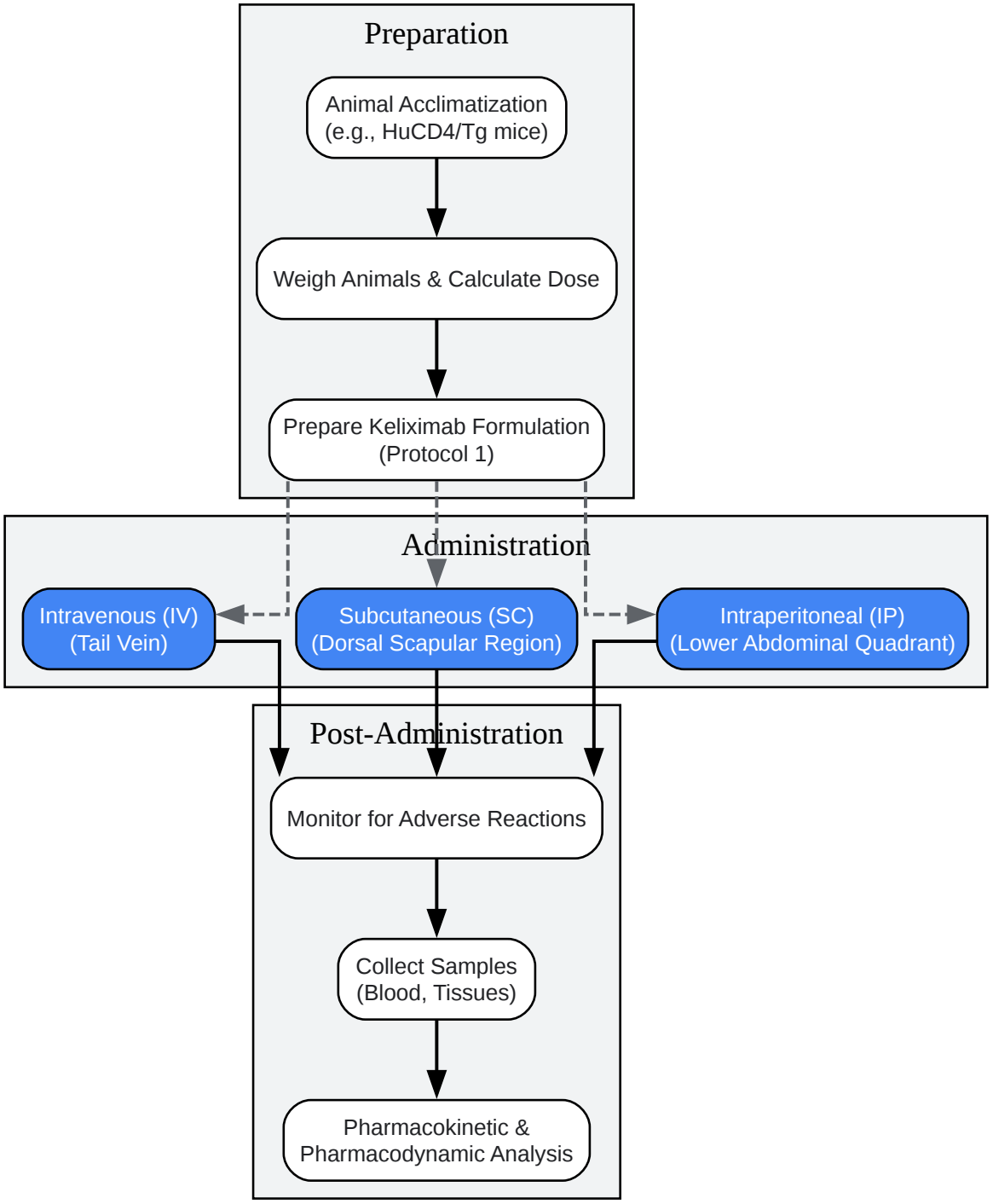

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